7-Methylindolin-2-one: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*7-Methylindolin-2-one*
CAS No.:	*3680-28-2*
Cat. No.:	*B1334962*

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This in-depth guide provides a comprehensive technical overview of **7-Methylindolin-2-one** (CAS No: 3680-28-2), a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. This document synthesizes critical information on its chemical identity, synthesis, spectroscopic profile, and potential applications, offering valuable insights for researchers, scientists, and professionals in drug development.

Core Molecular Identity

7-Methylindolin-2-one, a derivative of the privileged indolin-2-one scaffold, possesses the following fundamental identifiers:

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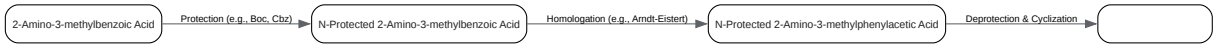
Identifier	Value	Source
CAS Number	3680-28-2	[1]
Molecular Formula	C_9H_9NO	[1]
Molecular Weight	147.17 g/mol	[1]
Canonical SMILES	CC1=CC=CC2=C1NCC2=O	
InChI Key	KGWPHCDTOLQQEP-UHFFFAOYSA-N	

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **7-Methylindolin-2-one** is not extensively documented in publicly available literature, a plausible and efficient synthetic route can be conceptualized based on established methodologies for analogous indolin-2-one derivatives. A common and effective approach involves the cyclization of a corresponding substituted aniline precursor.

Proposed Synthetic Workflow

A logical synthetic strategy would involve the intramolecular cyclization of an N-protected 2-amino-3-methylphenylacetic acid derivative. This can be illustrated through the following conceptual workflow:



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Caption: Proposed synthetic workflow for **7-Methylindolin-2-one**.

Conceptual Experimental Protocol

- Protection of the Aniline: 2-Amino-3-methylbenzoic acid is first protected at the amino group, for instance, using di-tert-butyl dicarbonate (Boc_2O) or benzyl chloroformate (Cbz-Cl) under

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basic conditions to yield the corresponding N-protected amino acid. This step is crucial to prevent side reactions in subsequent steps.

- Chain Elongation (Homologation): The carboxylic acid functionality of the protected amino acid is then converted to the corresponding acid chloride, typically using thionyl chloride or oxalyl chloride. The resulting acid chloride is reacted with diazomethane in an Arndt-Eistert homologation to form a diazoketone, which upon Wolff rearrangement in the presence of a silver catalyst and water, yields the N-protected 2-amino-3-methylphenylacetic acid.

- Deprotection and Cyclization: The protecting group is removed under appropriate conditions (e.g., trifluoroacetic acid for Boc or hydrogenolysis for Cbz). The resulting amino acid is then subjected to intramolecular cyclization, which can often be induced by heating or by using a dehydrating agent to facilitate the formation of the lactam ring, yielding **7-Methylindolin-2-one**.

Purification

Purification of the final product would typically be achieved through recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by column chromatography on silica gel.[2][3] The purity can be assessed by techniques such as Thin Layer Chromatography (TLC), High-Performance Liquid Chromatography (HPLC), and melting point analysis.

Spectroscopic Characterization

While specific experimental spectra for **7-Methylindolin-2-one** are not readily available, its spectroscopic properties can be reliably predicted based on the analysis of closely related structures, such as 7-aminoindolin-2-one and other substituted indolinones.[4][5][6]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons, the methylene protons of the lactam ring, the methyl group protons, and the lactam NH proton. The aromatic protons would likely appear as a multiplet in the range of δ 6.8-7.2 ppm. The methylene protons (C3-H_2) would be expected to resonate as a singlet at approximately δ 3.5 ppm. The methyl protons (C7-CH_3) should appear as a singlet

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around δ 2.2 ppm. The lactam NH proton would likely be a broad singlet in the region of δ 8.0-9.0 ppm.

- ^{13}C NMR: The carbon NMR spectrum would be characterized by a signal for the carbonyl carbon of the lactam at approximately δ 175-180 ppm. The aromatic carbons would resonate in the δ 110-145 ppm region. The methylene carbon (C3) is expected around δ 35-40 ppm, and the methyl carbon (C7-CH_3) would appear at approximately δ 15-20 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of **7-Methylindolin-2-one** is predicted to exhibit the following characteristic absorption bands:

- N-H Stretching: A peak in the range of 3200-3300 cm^{-1} corresponding to the lactam N-H bond.
- C=O Stretching: A strong absorption band around 1680-1710 cm^{-1} for the lactam carbonyl group.
- C=C Stretching: Aromatic ring vibrations in the 1600-1450 cm^{-1} region.
- C-N Stretching: A band in the region of 1300-1350 cm^{-1}.
- C-H Stretching: Aliphatic and aromatic C-H stretching vibrations just below and above 3000 cm^{-1}, respectively.

Mass Spectrometry (MS)

In a mass spectrum obtained by electron ionization (EI), the molecular ion peak (M^+) would be observed at an m/z of 147, corresponding to the molecular weight of **7-Methylindolin-2-one**.[7] [8] Fragmentation patterns would likely involve the loss of CO and subsequent rearrangements characteristic of the indolinone core.

Applications in Drug Discovery and Chemical Biology

The indolin-2-one scaffold is a well-established "privileged structure" in medicinal chemistry, recognized for its ability to interact with a variety of biological targets.[9][10] This makes **7-**

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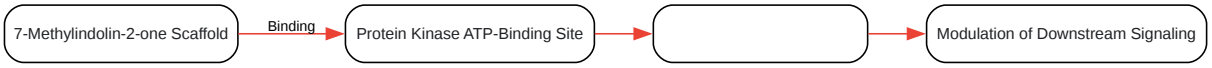
Methylindolin-2-one a valuable building block and a promising starting point for the development of novel therapeutic agents.

Kinase Inhibition

Derivatives of indolin-2-one are renowned for their potent inhibitory activity against various protein kinases, which are critical regulators of cellular signaling pathways implicated in cancer and other diseases.[11] The indolin-2-one core often serves as a scaffold for designing ATP-competitive kinase inhibitors. The methyl group at the 7-position of **7-Methylindolin-2-one** can be strategically utilized to explore specific hydrophobic pockets within the ATP-binding site of target kinases, potentially leading to enhanced potency and selectivity.



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Caption: Role of the indolin-2-one scaffold in kinase inhibition.

Neuroprotective Agents

Recent studies have highlighted the potential of azaindolin-2-one derivatives, structural analogs of indolin-2-ones, as dual inhibitors of GSK3β and tau aggregation, which are key pathological features of Alzheimer's disease.[12][13] This suggests that **7-Methylindolin-2-one** could serve as a valuable starting point for the design of novel neuroprotective agents.

Synthetic Intermediate

Beyond its direct biological applications, **7-Methylindolin-2-one** is a versatile intermediate in organic synthesis. The reactive sites on the molecule, including the lactam nitrogen and the aromatic ring, can be further functionalized to create a diverse library of compounds for screening in various biological assays.

Safety and Handling

A specific Safety Data Sheet (SDS) for **7-Methylindolin-2-one** is not readily available. However, based on the hazard information for structurally similar compounds such as

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methylindoles, general safety precautions should be observed.[14][15][16][17]

- General Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- First Aid: In case of contact, immediately flush the affected area with copious amounts of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

Physicochemical Properties

Experimentally determined physicochemical properties for **7-Methylindolin-2-one** are not widely reported. However, estimations can be made based on its structure and data from related compounds like 7-methylindole.[18][19]

- Melting Point: Expected to be a solid at room temperature. The melting point of the related 7-methylindole is reported to be in the range of 78-84 °C.[18]
- Boiling Point: The boiling point of 7-methylindole is approximately 266 °C, suggesting that **7-Methylindolin-2-one** will have a similarly high boiling point.[19]
- Solubility: Likely to have limited solubility in water but should be soluble in common organic solvents such as DMSO, DMF, and alcohols.[13]

Conclusion

7-Methylindolin-2-one represents a molecule of considerable interest for researchers in the fields of medicinal chemistry, drug discovery, and organic synthesis. Its structural relationship to a class of compounds with proven biological activity, particularly as kinase inhibitors, underscores its potential as a valuable scaffold for the development of novel therapeutic agents. While specific experimental data for this compound is limited, this guide provides a

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robust framework based on established chemical principles and data from analogous structures to inform future research and development endeavors.

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